

The metabolic fate of Ebrotidine in different species

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An In-depth Technical Guide to the Metabolic Fate of Ebrotidine in Different Species

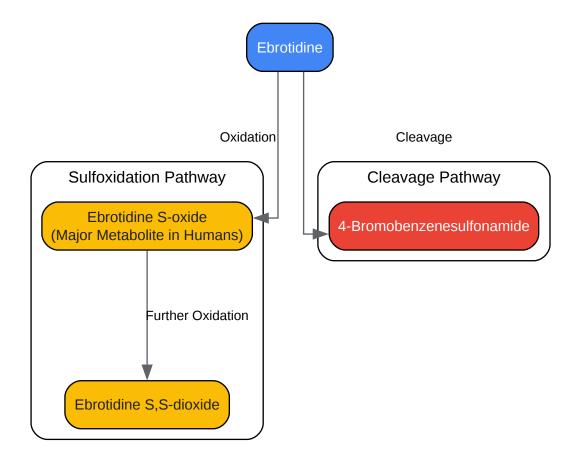
Abstract

Ebrotidine is a histamine H2-receptor antagonist previously used for the treatment of gastric ulcers.[1] Despite its efficacy, it was withdrawn from the market due to concerns about hepatotoxicity. Understanding the metabolic fate of a drug is crucial for evaluating its safety and efficacy. This technical guide provides a comprehensive overview of the biotransformation of **ebrotidine** in humans, rats, and dogs. It details the identified metabolites, presents comparative quantitative pharmacokinetic data, and outlines the experimental protocols employed for their identification and quantification.

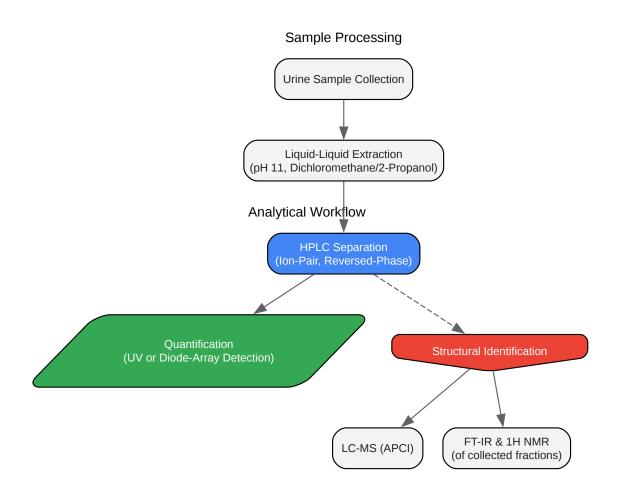
Metabolic Pathways of Ebrotidine

The biotransformation of **ebrotidine** primarily involves two main pathways: sulfoxidation of the thioether group and cleavage of the sulfonamide bond. In humans, the major metabolic pathway is the oxidation of the sulfur atom, leading to the formation of **ebrotidine** S-oxide and, to a lesser extent, **ebrotidine** S,S-dioxide.[2][3] Another identified metabolic route involves the cleavage of the molecule, yielding 4-bromobenzenesulfonamide.









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